

# An In-depth Technical Guide to 4-Iodo-4'-nitro-1,1'-biphenyl

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## Compound of Interest

Compound Name: 4-Iodo-4'-nitro-1,1'-biphenyl

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This technical guide provides comprehensive information on the chemical properties, synthesis, and key data for **4-Iodo-4'-nitro-1,1'-biphenyl**, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Data

**4-Iodo-4'-nitro-1,1'-biphenyl** is a substituted biphenyl compound characterized by the presence of an iodo group and a nitro group at the 4 and 4' positions, respectively. These functional groups make it a valuable intermediate in organic synthesis.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>8</sub> INO <sub>2</sub>
Molecular Weight	325.11 g/mol [1]
CAS Number	29170-08-9[1]
IUPAC Name	4-iodo-4'-nitro-1,1'-biphenyl
Melting Point	216 °C
Boiling Point	397.7 °C at 760 mmHg
InChI Key	YEDVRRNLTKGJSW-UHFFFAOYSA-N
Physical Form	Solid, slightly pale yellow to yellow crystal powder

## Experimental Protocols

A common and effective method for the synthesis of substituted biphenyls like **4-Iodo-4'-nitro-1,1'-biphenyl** is the Suzuki-Miyaura cross-coupling reaction. This reaction involves the palladium-catalyzed coupling of an aryl halide with an arylboronic acid.

### Exemplary Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes the synthesis of **4-Iodo-4'-nitro-1,1'-biphenyl** from 1-iodo-4-nitrobenzene and 4-iodophenylboronic acid.

#### Materials:

- 1-bromo-4-nitrobenzene or 1-iodo-4-nitrobenzene
- 4-Iodophenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ ) or Tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ )
- A suitable base (e.g., potassium carbonate, sodium carbonate)
- An appropriate solvent system (e.g., 1,4-dioxane, toluene, ethanol/water mixture)
- Inert gas (Nitrogen or Argon)

#### Procedure:

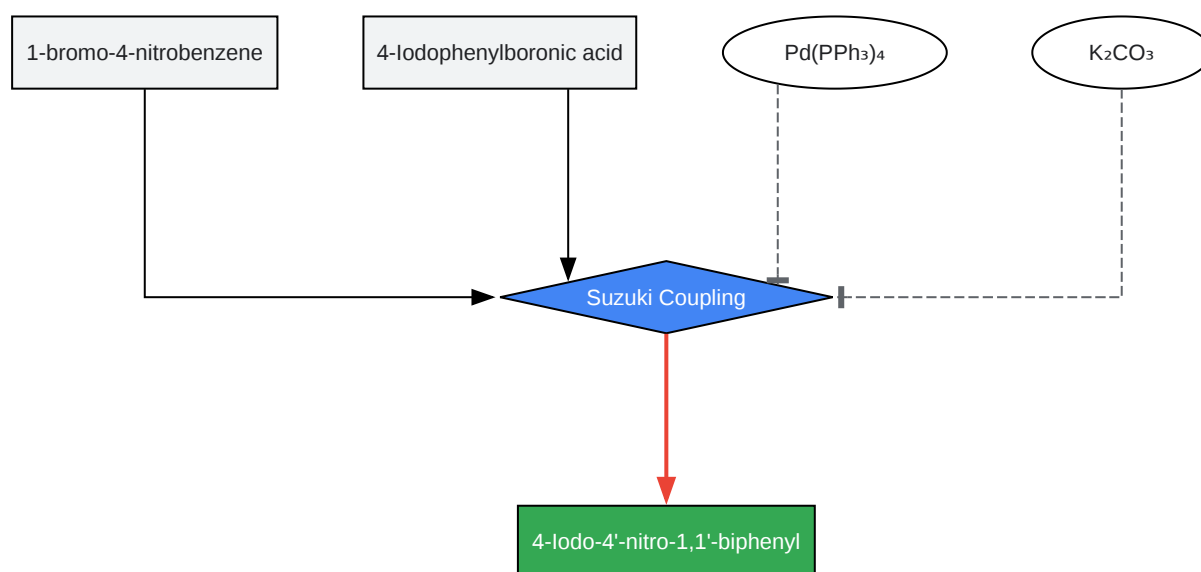
- **Reaction Setup:** In a round-bottom flask, combine 1-bromo-4-nitrobenzene (1.0 eq), 4-iodophenylboronic acid (1.1 eq), and the palladium catalyst (e.g., 2-5 mol%  $\text{Pd}(\text{PPh}_3)_4$ ).
- **Solvent and Base Addition:** Add the chosen solvent (e.g., toluene) and an aqueous solution of the base (e.g., 2M  $\text{K}_2\text{CO}_3$ ). The mixture should be heterogeneous.
- **Inert Atmosphere:** Purge the flask with an inert gas (e.g., Nitrogen) for 10-15 minutes to remove oxygen, which can deactivate the catalyst.
- **Reaction Conditions:** Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring. Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is

typically complete within 6-24 hours.

- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Dilute the mixture with water and extract the product with an organic solvent such as ethyl acetate.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel or by recrystallization from a suitable solvent (e.g., ethanol) to yield pure **4-Iodo-4'-nitro-1,1'-biphenyl**.

## Visualized Synthesis Workflow

The following diagram illustrates the logical workflow of the Suzuki-Miyaura cross-coupling reaction for the synthesis of **4-Iodo-4'-nitro-1,1'-biphenyl**.



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Caption: Suzuki-Miyaura cross-coupling synthesis workflow.

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